

# handling and storage guidelines for Ethanol-170

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Ethanol-170

CAS No.: 255043-66-4

Cat. No.: S968220

[Get Quote](#)

## Chemical Stability and Storage of Pure Ethanol

For pure ethanol as a chemical solvent, the shelf life is considered **indefinite** when stored properly. The primary concerns are not chemical degradation but rather evaporation, absorption of moisture, and maintaining concentration, which are critical for analytical techniques [1].

The table below summarizes the key storage guidelines for pure ethanol:

Factor	Recommended Condition	Rationale & Key Considerations
Shelf Life	Indefinite	Does not degrade under proper storage; main risk is evaporation altering concentration [1].
Container	Well-sealed	Prevents evaporation and absorption of atmospheric water vapor [1].
Environment	Cool, dry, well-ventilated area	
Light	Away from direct light	Heat and light are extreme conditions that could theoretically promote degradation to acetaldehyde [1].

Factor	Recommended Condition	Rationale & Key Considerations
Heat	Away from ignition sources	Ethanol is highly flammable and should be stored in an approved safety cabinet with other flammable solvents [1].

## Experimental Data on Ethanol Stability in Solution

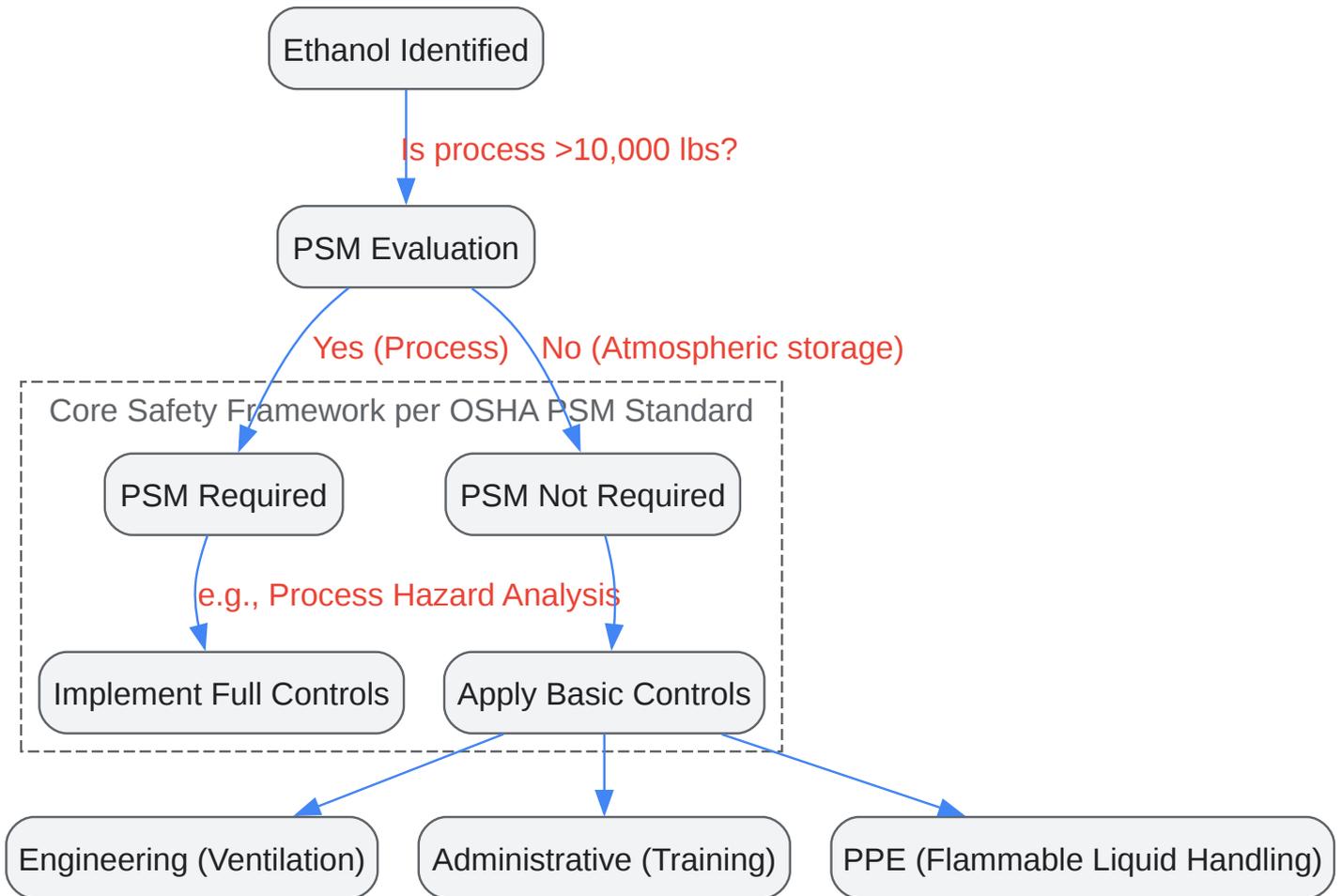
Research into ethanol stability in biological matrices reveals that stability is highly dependent on storage conditions, which is relevant for experimental use.

The following table summarizes findings from forensic and clinical studies on ethanol stability in blood samples:

Storage Temperature	Container & Additives	Observed Stability & Key Findings
-20 °C	Plasma samples in airtight tubes	<b>Significant decrease</b> observed after 4-5 months. Stability for re-analysis is recommended for up to <b>3-4 months</b> [2].
4 °C	Tubes with sodium fluoride preservative	Significant ethanol decay observed <b>after one month</b> in whole blood samples [3].
25 °C	Varying air space in container	Ethanol decay rate <b>increases with higher storage temperature and larger air space</b> in the container [3].

## Handling and Safety Protocols

Ethanol is a highly flammable chemical, and its handling requires rigorous safety measures.



[Click to download full resolution via product page](#)

### OSHA PSM Standard Compliance Flow

- **Engineering Controls:** Store ethanol in a **dedicated, approved flammable storage cabinet** with adequate ventilation [1].
- **Administrative Controls:** Facilities must comply with the **OSHA Process Safety Management (PSM) Standard (29 CFR 1910.119)** if the process involves more than 10,000 pounds of ethanol. Flammable liquids in atmospheric tanks used only for storage are typically exempt from PSM requirements, but interconnected vessels in a process are not [4].
- **Personal Protective Equipment (PPE):** Use appropriate PPE for handling flammable liquids, including chemical-resistant gloves and safety goggles.

## Critical Considerations for Ethanol-170

For your work with the isotopically labeled compound **Ethanol-17O**, you must build upon the general guidelines with specific precautions:

- **Consult the Manufacturer:** The **most authoritative source** for specific handling, stability, and storage information for **Ethanol-17O** will be the safety data sheet (SDS) and technical guide provided by the chemical supplier.
- **Prevent Isotopic Scrambling and Exchange:** A primary concern with labeled compounds is the potential for the 17O isotope to exchange with 16O from atmospheric moisture or solvents. This means **container sealing is even more critical** than for regular ethanol. Storing the chemical over molecular sieves or in a sealed environment under an inert atmosphere like argon may be necessary.
- **Verify Analytical Specificity:** Ensure that your analytical methods (like NMR) are calibrated and specific enough to distinguish **Ethanol-17O** from any potential degradation products or contaminants.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Storage and Shelf Life of Ethanol [laballey.com]
2. Comparison of blood ethanol stabilities in different storage ... [pmc.ncbi.nlm.nih.gov]
3. Kinetics of ethanol degradation in forensic blood samples [sciencedirect.com]
4. OSHA Technical Manual (OTM) - Section IV: Chapter 5 [osha.gov]

To cite this document: Smolecule. [handling and storage guidelines for Ethanol-17O]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b968220#handling-and-storage-guidelines-for-ethanol-17o>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)